# An In-Depth Technical Guide to Ethanol-d5 for Research Applications

**Author**: BenchChem Technical Support Team. **Date**: May 2026

***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Ethanol-d5* |
| *CAS No.:* | *68476-78-8* |
| *Cat. No.:* | *B3428577* |

*Get Quote*

This guide provides an in-depth exploration of **Ethanol-d5** ($CD_3CD_2OH$), a deuterated isotopologue of ethanol, tailored for researchers, scientists, and professionals in drug development. We will delve into its fundamental physical properties, critical applications, and the rigorous protocols that ensure data integrity.

## Section 1: The Rationale for Isotopic Labeling—Why Ethanol-d5?

In modern analytical and metabolic research, the ability to differentiate between chemically identical molecules is paramount. Isotopic labeling, the practice of replacing an atom with its heavier, stable isotope, provides a powerful tool for this purpose. **Ethanol-d5**, in which five hydrogen atoms ($^1H$) are replaced with deuterium ($^2H$ or D), is chemically identical to standard ethanol in its reactions but physically distinguishable by its increased mass.

This mass shift of +5 atomic mass units is the cornerstone of its utility.[1] Mass-sensitive instruments, such as mass spectrometers, can easily differentiate between the endogenous (unlabeled) ethanol and the exogenously introduced deuterated standard. This distinction is

© 2026 BenchChem. All rights reserved.

fundamental to its application as an internal standard, a metabolic tracer, and a specialized solvent in Nuclear Magnetic Resonance (NMR) spectroscopy.[1][2][3][4]

## Section 2: Core Physicochemical Properties

The physical properties of **Ethanol-d5** are subtly different from its non-deuterated counterpart due to the increased mass of deuterium. These properties are critical for its proper handling, storage, and application in experimental design.

Table 1: Key Physical and Chemical Properties of **Ethanol-d5**

| Property | Value | Source |
|---|---|---|
| Chemical Formula | $C_2D_5OH$ or $CD_3CD_2OH$ | [5][6] |
| Molecular Weight | 51.10 g/mol | [3][6][7] |
| CAS Number | 1859-08-1 | [3][6][7] |
| Appearance | Clear, colorless liquid | [8] |
| Density | 0.871 g/mL at 25 °C | [2][3][8] |
| Boiling Point | 78-79 °C | [2][3][8] |
| Melting Point | -114.1 °C (159.05 K) (Typical for Ethanol) | [7] |
| Flash Point | ~9-13 °C (48-55 °F) | [2][8] |
| Refractive Index (n20/D) | 1.358 | [2][3][8] |
| Isotopic Purity | Typically ≥98 atom % D | [5][9] |
| Solubility | Miscible with water, chloroform, DMSO | [8][10] |

These values are essential for calculating concentrations, ensuring correct instrument parameters, and maintaining safe laboratory practices. The high isotopic purity is a critical quality parameter, ensuring minimal interference from partially deuterated or unlabeled ethanol.

© 2026 BenchChem. All rights reserved.

# Section 3: Foundational Applications in Scientific Research

**Ethanol-d5** is not merely a chemical curiosity; it is a workhorse in several advanced research domains. Its utility stems from the predictable and detectable nature of its isotopic label.

## The Gold Standard: Internal Standard for Mass Spectrometry

Causality: Quantitative analysis by Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS) is susceptible to variations in sample preparation, injection volume, and instrument response. An internal standard (IS) is added at a known concentration to every sample, calibrator, and quality control. Because the IS is chemically analogous to the analyte (in this case, ethanol), it experiences similar losses during extraction and similar ionization efficiency in the mass spectrometer. The ratio of the analyte signal to the IS signal is used for quantification, thereby correcting for experimental variability.

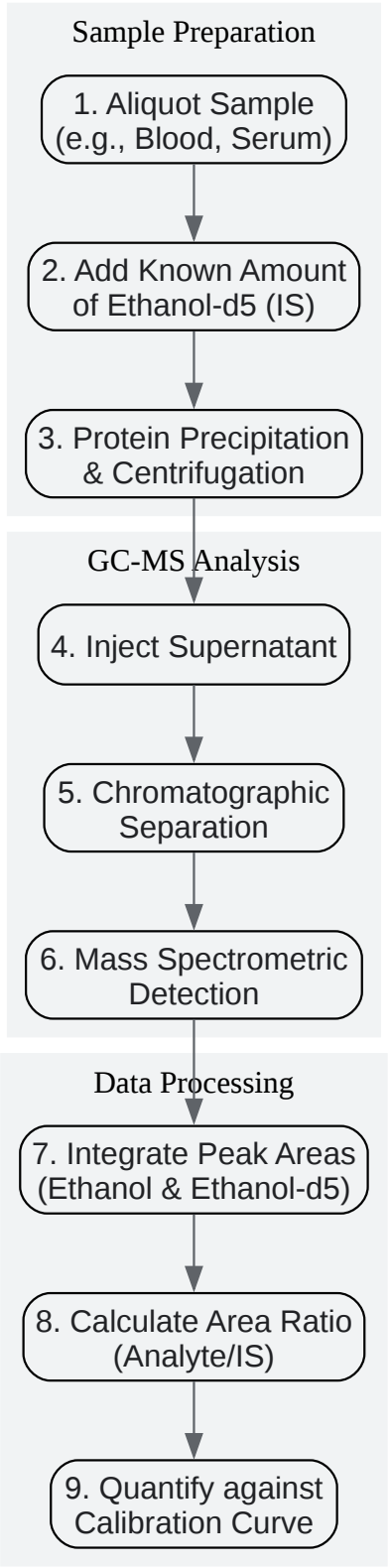
**Ethanol-d5** is an ideal IS for ethanol quantification because:

- It co-elutes with unlabeled ethanol in chromatography.
- It exhibits nearly identical ionization behavior.
- Its mass is sufficiently different to be resolved by the mass spectrometer, preventing signal overlap.

This methodology is routinely applied in forensic toxicology for blood alcohol determination and in clinical chemistry.[1][2][3][4]

Workflow for Ethanol Quantification using **Ethanol-d5** as an Internal Standard

© 2026 BenchChem. All rights reserved.




Click to download full resolution via product page

Caption: Workflow for quantitative analysis of ethanol using **Ethanol-d5**.

© 2026 BenchChem. All rights reserved.

## Tracing Metabolic Fates

Causality: Understanding how ethanol is absorbed, distributed, metabolized, and eliminated (ADME) is crucial in pharmacology and toxicology. By administering **Ethanol-d5**, researchers can trace the path of the deuterium label through various metabolic pathways. For example, the oxidation of ethanol to acetaldehyde and then to acetate can be monitored by tracking the deuterated forms of these metabolites using MS-based techniques. This allows for precise studies of enzyme kinetics and metabolic flux without interference from endogenous ethanol.[2] [3]

## A Specialized Solvent in NMR Spectroscopy

Causality: Proton Nuclear Magnetic Resonance ($^1$H NMR) is a powerful technique for determining molecular structure. However, the protons in the solvent can produce a massive signal that overwhelms the signals from the analyte of interest. Using a deuterated solvent like **Ethanol-d5**, which has very few residual protons, eliminates this problem. The deuterium nucleus has a different resonance frequency and is effectively "invisible" in a standard $^1$H NMR experiment, providing a clean spectral window for observing the analyte.

# Section 4: Protocols and Methodologies

Trustworthy science relies on well-documented and validated protocols. The following provides a foundational method for the quantification of ethanol in a biological matrix.

## Protocol: Quantification of Ethanol in Serum using GC-MS with **Ethanol-d5** Internal Standard

- Preparation of Calibration Standards:
  - Prepare a stock solution of unlabeled ethanol (e.g., 1000 mg/dL) in water.
  - Perform serial dilutions to create a set of calibrators ranging from 10 to 400 mg/dL.
  - Prepare a separate stock solution of **Ethanol-d5** (e.g., 100 mg/dL) to be used as the internal standard (IS).
- Sample Preparation:

© 2026 BenchChem. All rights reserved.

- To 100 µL of each calibrator, quality control, and unknown serum sample in a microcentrifuge tube, add 100 µL of the **Ethanol-d5** IS solution.
- Vortex briefly to mix.
- Add 400 µL of a protein precipitation agent (e.g., acetonitrile or trichloroacetic acid).
- Vortex vigorously for 20 seconds to ensure complete protein denaturation.
- Centrifuge at 10,000 x g for 5 minutes to pellet the precipitated proteins.

- GC-MS Analysis:
  - Transfer the clear supernatant to a GC vial.
  - Inject 1 µL of the supernatant into the GC-MS system.
  - GC Conditions (Example):
    - Column: DB-ALC1 or equivalent
    - Injector Temp: 200 °C
    - Oven Program: Hold at 40 °C for 2 minutes.
  - MS Conditions (Example):
    - Mode: Selected Ion Monitoring (SIM)
    - Ions to Monitor:
      - Ethanol (Analyte): m/z 45, 31
      - **Ethanol-d5** (IS): m/z 49, 34

- Data Analysis:
  - Construct a calibration curve by plotting the ratio of the peak area of ethanol to the peak area of **Ethanol-d5** against the concentration of the calibrators.

© 2026 BenchChem. All rights reserved.

- Use a linear regression model to fit the curve.
- Determine the concentration of ethanol in the unknown samples by interpolating their area ratios from the calibration curve.

Self-Validation: This protocol is self-validating because any loss of analyte during the protein precipitation step will be mirrored by a proportional loss of the internal standard, keeping the ratio constant and ensuring the final calculated concentration remains accurate.

## Section 5: Handling, Storage, and Safety

As a flammable and volatile liquid, **Ethanol-d5** requires careful handling.

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from sources of ignition.[5][9][11] It is hygroscopic and should be protected from moisture.
- Safety: **Ethanol-d5** is a highly flammable liquid and vapor and causes serious eye irritation.[12] Always work in a fume hood and wear appropriate personal protective equipment (PPE), including safety glasses, flame-retardant lab coat, and gloves.[11] Ensure all equipment is properly grounded to prevent static discharge.[10][11][13]

## References


- Cheméo. (n.d.). Chemical Properties of **Ethanol-d5** (CAS 1859-08-1).
- ChemicalBook. (2023). **Ethanol-d5** | 1859-08-1.
- Three Chongqing Chemdad Co., Ltd. (n.d.). **Ethanol-d5**.
- ChemicalBook. (n.d.). **Ethanol-d5** CAS#: 1859-08-1.
- ChemicalBook. (2023). **Ethanol-d5** - Safety Data Sheet.
- Sigma-Aldrich. (n.d.). Ethanol-1,1,2,2,2-d5 D 99.5atom 1859-08-1.
- Cambridge Isotope Laboratories, Inc. (n.d.). Ethanol (ethyl-$D_5$, 98%) (<6% $H_2O$).
- Sigma-Aldrich. (n.d.). Ethanol-1,1,2,2,2-d5 Peer Reviewed Papers.
- Santa Cruz Biotechnology, Inc. (n.d.). Ethanol-1,1,2,2,2-d5 | CAS 1859-08-1.
- CP Lab Safety. (n.d.). Ethanol-1 1 2 2 2-D5 99.5 Atom % D 5 gram.
- CDN Isotopes. (n.d.). Ethyl-d5 Alcohol.
- LGC Standards. (n.d.). **Ethanol-d5**.
- Thermo Fisher Scientific. (2017). SAFETY DATA SHEET.
- Sigma-Aldrich. (2023). Ethanol - SAFETY DATA SHEET.
- Chemos GmbH & Co. KG. (n.d.). Safety Data Sheet: Ethanol.


© 2026 BenchChem. All rights reserved.

- National Institute of Standards and Technology. (n.d.). **Ethanol-d5** - NIST WebBook.
- Fisher Scientific. (2023). SAFETY DATA SHEET.
- Fisher Scientific. (2018). Certificate of Analysis.

***Need Custom Synthesis?***

*BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.*

*Email: info@benchchem.com or Request Quote Online.*

## Sources

- 1. calpaclab.com [calpaclab.com]
- 2. Ethanol-d5 | 1859-08-1 [chemicalbook.com]
- 3. Ethanol-d5 Three Chongqing Chemdad Co. ，Ltd [chemdad.com]
- 4. Ethanol-1,1,2,2,2-d5 D 99.5atom 1859-08-1 [sigmaaldrich.com]
- 5. isotope.com [isotope.com]
- 6. scbt.com [scbt.com]
- 7. Ethanol-d5 (CAS 1859-08-1) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 8. Ethanol-d5 CAS#: 1859-08-1 [m.chemicalbook.com]
- 9. cdnisotopes.com [cdnisotopes.com]
- 10. ehss.syr.edu [ehss.syr.edu]
- 11. chemos.de [chemos.de]
- 12. chemicalbook.com [chemicalbook.com]
- 13. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to Ethanol-d5 for Research Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3428577/docs#an-in-depth-technical-guide-to-ethanol-d5-for-research-applications]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.